

An In-depth Technical Guide to the Chemical Properties of Solvent Violet 13

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Violet 13** (C.I. 60725), an anthraquinone-based dye. The information is presented to support research, development, and quality control activities involving this compound.

Chemical Identity and Structure

Solvent Violet 13, also known by numerous synonyms including D&C Violet No. 2 and Oil Violet, is a synthetic dye with a distinct bright bluish-violet hue.^[1] Its chemical structure is 1-hydroxy-4-(p-tolylamino)anthraquinone.^[1]

Table 1: General Chemical Properties of **Solvent Violet 13**

Property	Value	Reference
IUPAC Name	1-Hydroxy-4-(4-methylanilino)anthracene-9,10-dione	[1]
Synonyms	D&C Violet No. 2, Oil Violet, Solvent Blue 90, Alizarine Violet 3B, Alizuroil Purple, Duranol Brilliant Violet TG, Ahcoquinone Blue IR base, Quinizarin Blue, Disperse Blue 72, C.I. 60725	[1][2]
CAS Number	81-48-1	[1][3]
EINECS Number	201-353-5	[3]
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[1][3]
Molecular Weight	329.35 g/mol	[2][3][4]
Appearance	Purple powder	[3]
Chemical Category	Anthraquinone dye	[3]

Physical and Chemical Properties

The physical and chemical properties of **Solvent Violet 13** are critical for its application in various matrices. These properties are summarized in the tables below.

Table 2: Physicochemical Properties of **Solvent Violet 13**

Property	Value
Melting Point	142-143 °C[1], 171 °C, approx. 187-189 °C[5], 186 °C
Heat Resistance	280-300 °C[3]
Density	Approximately 0.48 g/cm³[3]
pH Value	7.0[3]
Moisture Content	≤1.0%[3]

Table 3: Solubility Profile of **Solvent Violet 13**

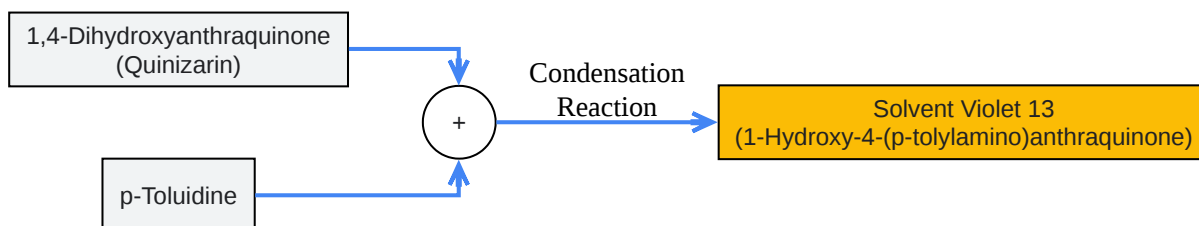
Solvent	Solubility
Water	Insoluble[1][3][5][6]
Acetone	Soluble[1]
Toluene	Soluble[1]
Benzene	Soluble[1][3][5]
Chlorobenzene	Soluble[3][5]
Xylene	Soluble[3][5]
Dimethylformamide (DMF)	Soluble[3][5]

Table 4: Fastness and Resistance Properties of **Solvent Violet 13**

Property	Rating
Light Fastness	6-7 (on a scale of 1-8)[3][5]
Migration Resistance	Poor[3], 5 (on a scale of 1-5)[5]
Resistance to Acid (5% HCl)	Unchanged[6][7]
Resistance to Alkali (5% Na ₂ CO ₃)	Unchanged[6][7]

Synthesis Pathway

Solvent Violet 13 is synthesized through the reaction of 1,4-dihydroxyanthracene-9,10-dione (Quinizarin) or related compounds with p-toluidine.[7][8] The general reaction is depicted below.



[Click to download full resolution via product page](#)

Synthesis of **Solvent Violet 13**.

Experimental Protocols

The following are detailed methodologies for determining key chemical properties of **Solvent Violet 13**.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which **Solvent Violet 13** transitions from a solid to a liquid state.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of dry **Solvent Violet 13** powder is finely ground using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is tapped into the ground sample, and the tube is inverted and tapped gently to pack the sample into the sealed end. This is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating and Observation:** The apparatus is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. The melting point is reported as this range.

Determination of Solubility in Organic Solvents (Flask Method)

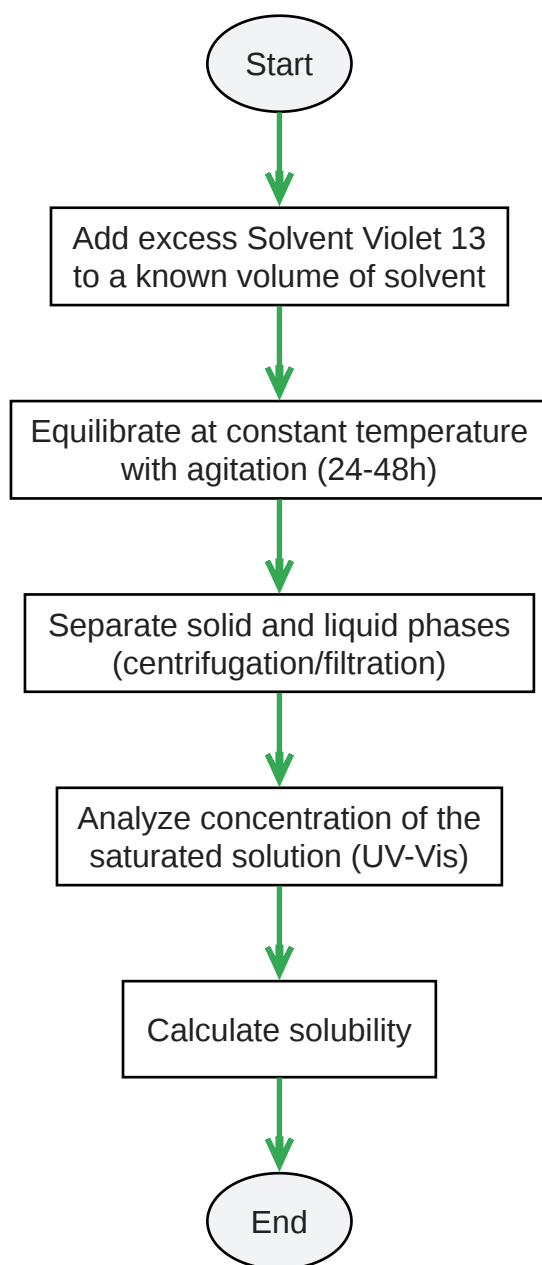
Objective: To determine the solubility of **Solvent Violet 13** in various organic solvents. This protocol is based on the principles outlined in OECD Guideline 105 for water solubility but adapted for organic solvents.

Apparatus:

- Analytical balance
- Volumetric flasks with stoppers
- Mechanical shaker or magnetic stirrer
- Constant temperature bath
- Centrifuge or filtration apparatus (e.g., syringe filters)
- UV-Vis Spectrophotometer

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **Solvent Violet 13** is added to a known volume of the organic solvent in a volumetric flask.
- **Equilibration:** The flask is sealed and placed in a constant temperature bath (e.g., 25 °C). The mixture is agitated using a mechanical shaker or magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The solution is allowed to stand at the constant temperature to allow undissolved solid to settle. The mixture is then centrifuged or filtered to separate the saturated solution from the excess solid.
- **Analysis:** The concentration of **Solvent Violet 13** in the clear, saturated solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry. This involves creating a calibration curve with solutions of known concentrations.
- **Calculation:** The solubility is expressed as grams of solute per 100 mL or 1 L of solvent.



[Click to download full resolution via product page](#)

Workflow for Solubility Determination.

Determination of Light Fastness (ISO 105-B02)

Objective: To assess the resistance of **Solvent Violet 13** to fading upon exposure to an artificial light source representative of natural daylight.

Apparatus:

- Xenon arc fading lamp apparatus
- Blue wool standards (ISO 105-B08)
- Grey scale for assessing color change (ISO 105-A02)
- Specimen holder

Procedure:

- **Sample Preparation:** A sample of the material colored with **Solvent Violet 13** is prepared according to the relevant product specifications.
- **Mounting:** The test specimen and a set of blue wool standards are mounted in the specimen holder. A portion of each is covered to serve as an unexposed reference.
- **Exposure:** The mounted specimens are placed in the xenon arc fading lamp apparatus. The exposure conditions (e.g., irradiance, temperature, humidity) are set according to the standard (ISO 105-B02).
- **Evaluation:** The specimens are periodically inspected, and the fading of the test specimen is compared to the fading of the blue wool standards.
- **Rating:** The light fastness rating is the number of the blue wool standard that shows a similar amount of fading (color change) as the test specimen. The color change is assessed using the grey scale. A rating of 1 indicates very poor light fastness, while a rating of 8 indicates excellent light fastness.

Spectral Properties

The color of **Solvent Violet 13** is due to its absorption of light in the visible region of the electromagnetic spectrum. A typical experimental protocol for obtaining its UV-Visible absorption spectrum is provided below.

UV-Visible Spectroscopy

Objective: To determine the wavelength of maximum absorbance (λ_{max}) and the absorption spectrum of **Solvent Violet 13** in a specific solvent.

Apparatus:

- UV-Vis Spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Appropriate solvent (e.g., acetone, toluene)

Procedure:

- **Solution Preparation:** A dilute solution of **Solvent Violet 13** of a known concentration is prepared in the chosen solvent.
- **Blank Measurement:** A cuvette is filled with the pure solvent, and a baseline spectrum is recorded. This is used to zero the instrument.
- **Sample Measurement:** The cuvette is rinsed and filled with the **Solvent Violet 13** solution. The absorption spectrum is recorded over a specific wavelength range (e.g., 400-700 nm).
- **Data Analysis:** The wavelength at which the maximum absorbance occurs (λ_{max}) is identified from the spectrum. The absorbance value at this wavelength can be used for quantitative analysis in conjunction with the Beer-Lambert Law.

Safety and Handling

According to the Safety Data Sheet (SDS), **Solvent Violet 13** should be handled with care. It may cause eye irritation, and prolonged skin contact may cause irritation in sensitive individuals.[9] Inhalation of dust should be avoided.[9] Standard personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical.[10]

This guide provides a foundational understanding of the chemical properties of **Solvent Violet 13** for scientific and research applications. For specific applications, it is recommended to consult the relevant safety data sheets and perform application-specific testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. filab.fr [filab.fr]
- 6. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [gester-instruments.com]
- 7. CN105237417B - Synthetic method for solvent violet 13 - Google Patents [patents.google.com]
- 8. Solvent Violet 13 | 81-48-1 [chemicalbook.com]
- 9. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 10. Synthesis method of environment-friendly solvent violet 13 with low toxicity and low harm - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Solvent Violet 13]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664779#what-are-the-chemical-properties-of-solvent-violet-13]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com